

Application Notes and Protocols for Hsp90-IN-25

In Vitro Kinase Assay

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Compound of Interest

Compound Name: Hsp90-IN-25

Cat. No.: B12386046

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Introduction

Heat shock protein 90 (Hsp90) is a highly conserved molecular chaperone that plays a critical role in the conformational maturation, stability, and function of a wide range of client proteins.[1] [2] Many of these client proteins are key components of cellular signaling pathways that are often dysregulated in diseases such as cancer. These include various protein kinases, transcription factors, and steroid hormone receptors.[1] The dependence of these oncoproteins on Hsp90 for their stability and activity makes Hsp90 an attractive target for therapeutic intervention.

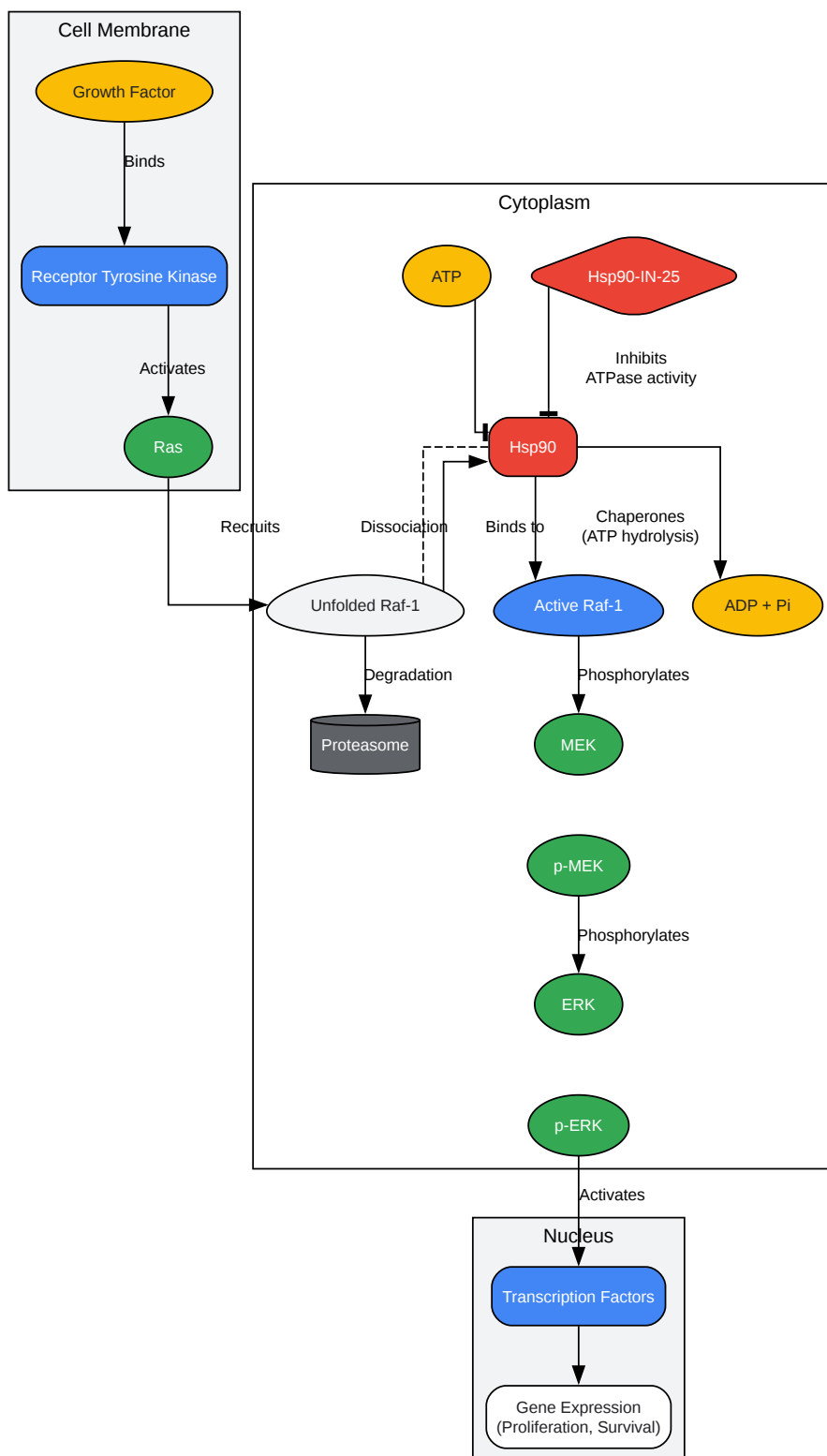
Hsp90 inhibitors, such as **Hsp90-IN-25**, exert their effects by binding to the ATP pocket in the N-terminal domain of Hsp90, thereby inhibiting its ATPase activity.[3] This disruption of the Hsp90 chaperone cycle leads to the misfolding and subsequent proteasomal degradation of its client proteins. A key client kinase of Hsp90 is Raf-1, a critical component of the MAPK/ERK signaling pathway that regulates cell proliferation, differentiation, and survival.[4] Inhibition of Hsp90 leads to the destabilization and degradation of Raf-1, resulting in the downregulation of the MAPK/ERK pathway.[5]

This document provides a detailed protocol for an in vitro kinase assay to evaluate the efficacy of Hsp90 inhibitors, using **Hsp90-IN-25** as an example, by measuring the activity of the Hsp90-dependent client kinase, Raf-1.

Signaling Pathway

The diagram below illustrates the role of Hsp90 in the Raf-1 signaling pathway and the mechanism of action for Hsp90 inhibitors.

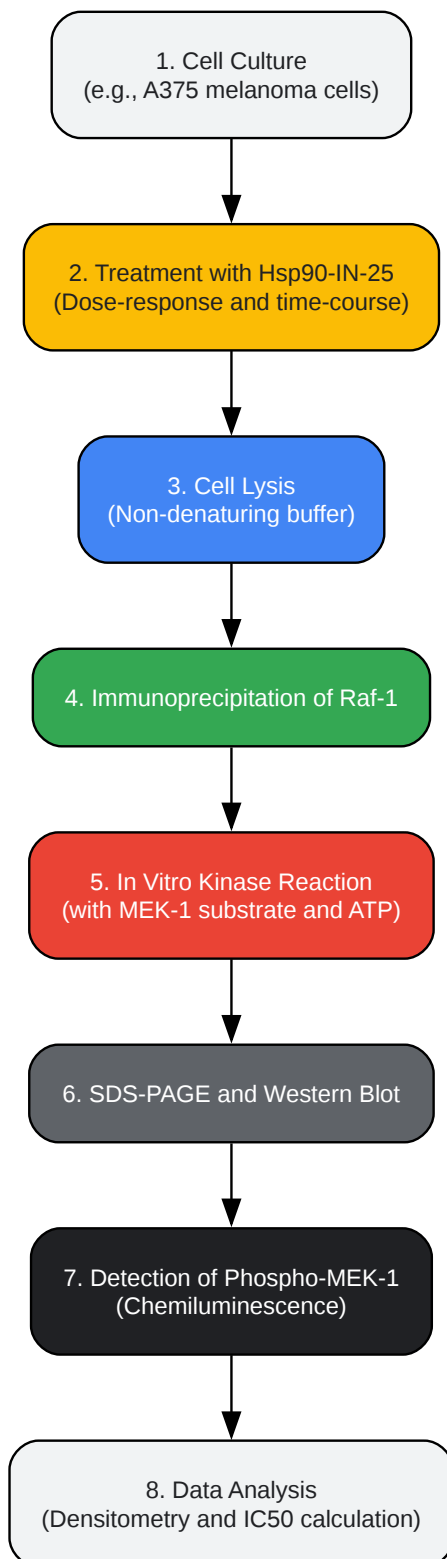
Hsp90-Raf-1 Signaling Pathway and Inhibition

[Click to download full resolution via product page](#)Caption: Hsp90-Raf-1 signaling and inhibition by **Hsp90-IN-25**.

Experimental Workflow

The following diagram outlines the major steps of the in vitro kinase assay protocol.

Experimental Workflow for In Vitro Raf-1 Kinase Assay



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